

# In-Depth Technical Guide to Lissamine Green for Laboratory Use

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## Compound of Interest

Compound Name: Lissamine Green

Cat. No.: B076095

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## Introduction

**Lissamine Green** (LG), also known as Acid Green 50 or **Lissamine Green B**, is a synthetic, water-soluble organic dye.[1][2] Historically utilized as a food additive and in cosmetics, it has become an invaluable tool in biological research and clinical diagnostics, particularly in ophthalmology.[3] This technical guide provides a comprehensive overview of the core properties of **Lissamine Green** for laboratory applications, including its chemical and physical characteristics, mechanism of action, and detailed experimental protocols. Its primary utility lies in its ability to selectively stain cells with compromised membrane integrity, making it an excellent marker for cell viability and tissue damage.[4][5] Unlike some other vital stains, **Lissamine Green** exhibits low toxicity to healthy cells, offering a distinct advantage in experimental systems where cell viability is critical.[5]

## Core Properties and Specifications

**Lissamine Green** is a dark brown or black powder that dissolves in water to form a green solution.[6] Its key properties are summarized in the tables below for easy reference.

## Chemical and Physical Properties

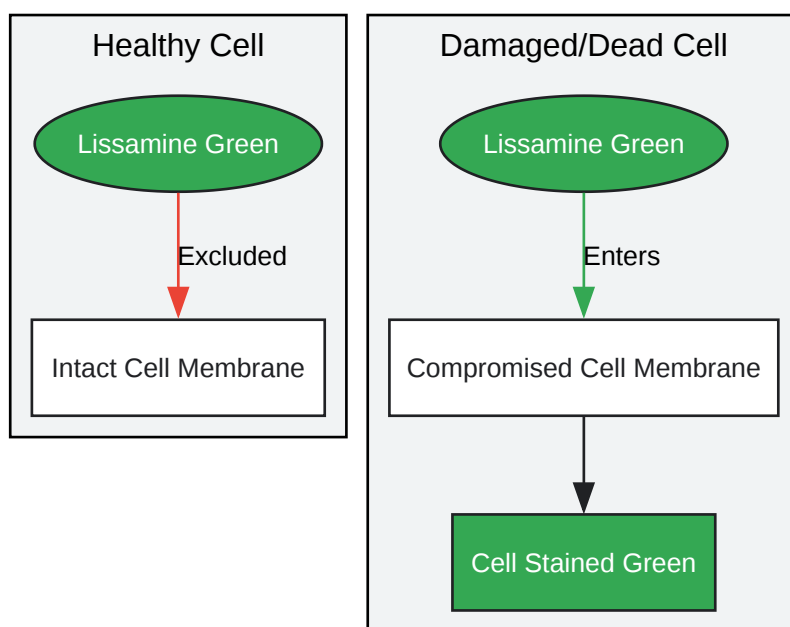
Property	Value	References
Synonyms	Acid Green 50, C.I. 44090, Food Green S, Lissamine Green B	[6][7]
CAS Number	3087-16-9	[6]
Molecular Formula	C <sub>27</sub> H <sub>25</sub> N <sub>2</sub> NaO <sub>7</sub> S <sub>2</sub>	[8]
Molecular Weight	576.6 g/mol	[8]
Appearance	Dark brown or black powder	[6]
Solubility	Water soluble	[1]

## Spectral Properties

Property	Value	References
Maximum Absorption (λ <sub>max</sub> )	633 nm (in water)	[6]
Molar Extinction Coefficient (ε)	≥60,000 at 630-636 nm (in water at 0.005 g/L)	[6]
≥50,000 at 236-242 nm (in water at 0.005 g/L)	[6]	
≥10,000 at 300-306 nm (in water at 0.005 g/L)	[6]	

## Mechanism of Staining

**Lissamine Green** functions as a vital stain by selectively penetrating cells with compromised plasma membranes. Healthy, viable cells with intact membranes exclude the dye.[2] However, in dead or degenerating cells, the compromised membrane allows **Lissamine Green** to enter the cytoplasm and stain the intracellular components, rendering the cell visibly green.[1] This selective staining is the basis for its use in assessing cell viability and identifying areas of tissue damage.[9] The dye is particularly useful for staining the bulbar conjunctiva to assess ocular surface diseases.[1]



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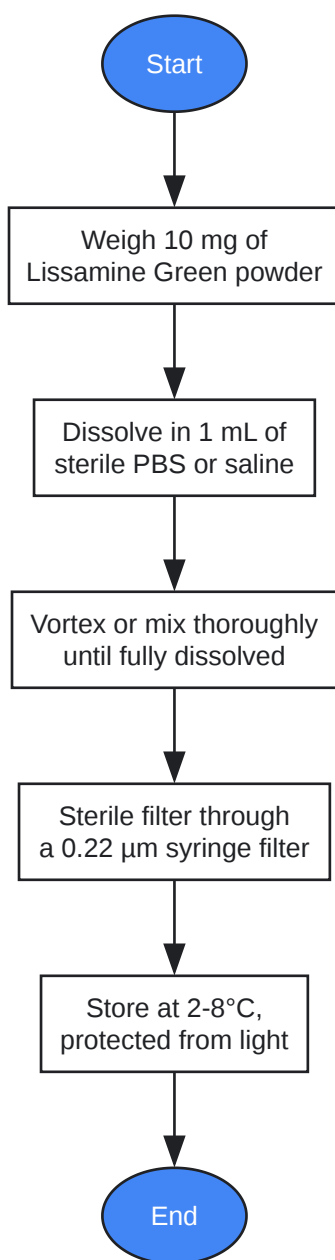
#### Staining Mechanism of **Lissamine Green**

## Experimental Protocols

### Preparation of 1% (w/v) Lissamine Green Staining Solution

A 1% **Lissamine Green** solution is commonly used for vital staining procedures.<sup>[2]</sup> This protocol details two methods for preparing a 1% solution: from powder and from commercially available strips.

#### 4.1.1 From **Lissamine Green** Powder



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### Preparation of 1% **Lissamine Green** from Powder

#### Methodology:

- Weighing: Accurately weigh 10 mg of **Lissamine Green** powder.
- Dissolving: Add the powder to 1 mL of sterile phosphate-buffered saline (PBS) or sterile saline.

- **Mixing:** Vortex the solution or mix thoroughly to ensure the dye is completely dissolved.
- **Sterilization:** For applications requiring sterility, filter the solution through a 0.22 µm syringe filter into a sterile container.[\[10\]](#)
- **Storage:** Store the prepared solution at 2-8°C, protected from light. A reasonable beyond-use date is 30 days when stored properly.[\[10\]](#)

#### 4.1.2 From **Lissamine Green** Strips

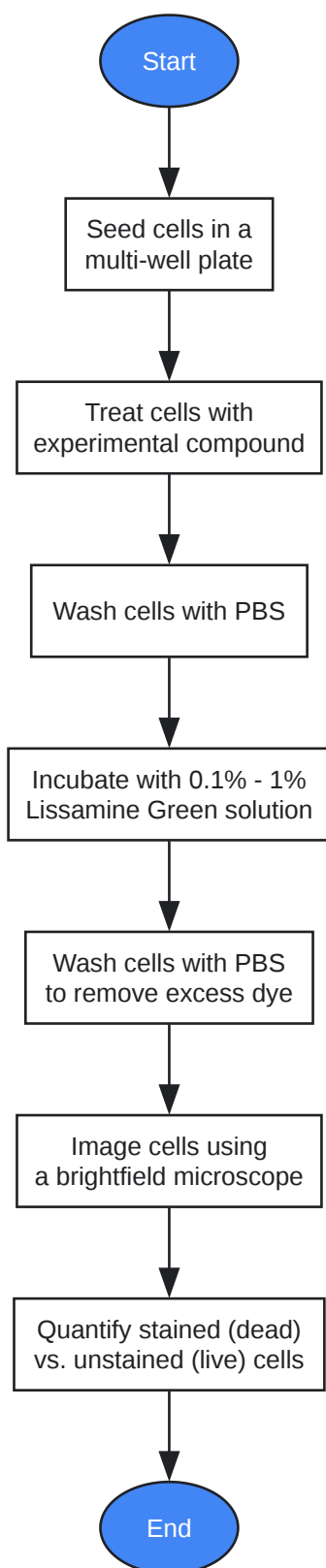
For convenience, a 1% solution can be prepared from commercially available **Lissamine Green** strips.

Methodology:

- **Materials:** You will need two **Lissamine Green** strips and a microcentrifuge tube.
- **Preparation:** Place two **Lissamine Green** strips into a sterile 1.5 mL microcentrifuge tube.
- **Dilution:** Add 200 µL (approximately 4 drops) of sterile saline or preservative-free artificial tears to the tube.[\[2\]](#)
- **Incubation:** Close the tube and incubate for 5 minutes to allow the dye to dissolve into the solution.[\[2\]](#)
- **Application:** Use the resulting ~1% **Lissamine Green** solution for your experimental needs. This method is cost-effective and convenient for clinical and laboratory settings.[\[2\]](#)

## In Vitro Cell Viability Assay using **Lissamine Green**

This protocol provides a general framework for a qualitative and semi-quantitative assessment of cell viability in cultured cells using **Lissamine Green** staining.



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### Workflow for In Vitro Cell Viability Assay

#### Methodology:

- **Cell Seeding:** Seed cells in a suitable multi-well plate (e.g., 96-well plate) at a desired density and allow them to adhere and grow overnight.
- **Experimental Treatment:** Treat the cells with the test compound(s) at various concentrations for the desired exposure time. Include appropriate positive (e.g., a known cytotoxic agent) and negative (vehicle) controls.
- **Washing:** Gently aspirate the culture medium and wash the cells once with sterile PBS to remove any residual medium or treatment compounds.
- **Staining:** Add a sufficient volume of 0.1% to 1% **Lissamine Green** solution to each well to cover the cell monolayer. Incubate for 5-10 minutes at room temperature.<sup>[5]</sup> The optimal concentration and incubation time may need to be determined empirically for different cell types.
- **Final Wash:** Aspirate the **Lissamine Green** solution and gently wash the cells two to three times with PBS to remove excess dye and reduce background staining.
- **Imaging and Quantification:**
  - **Qualitative Assessment:** Immediately visualize the cells under a brightfield microscope. Dead or membrane-compromised cells will appear green, while live cells will remain unstained.
  - **Semi-Quantitative Assessment:** Capture images from multiple random fields per well. The percentage of stained (non-viable) cells can be determined by manual counting or by using image analysis software. Cell viability can be expressed as the percentage of unstained cells relative to the total number of cells.

## Applications in Research

- **Ocular Surface Disease Research:** **Lissamine Green** is a primary diagnostic tool for assessing the severity of dry eye disease by staining damaged conjunctival and corneal cells.<sup>[9][11]</sup>

- **Contact Lens Research:** It is used to evaluate the biocompatibility of contact lens materials and the mechanical effects of lenses on the ocular surface.[12]
- **Cytotoxicity Studies:** Due to its low toxicity to viable cells, it serves as a useful counterstain in cytotoxicity assays to differentiate between live and dead cell populations.[5]
- **Cellular and Tissue Integrity:** It can be employed to assess damage to epithelial layers in various in vitro and ex vivo models.

## Safety and Handling

**Lissamine Green** is considered to have a good safety profile with low toxicity.[13] However, as with any chemical, appropriate laboratory safety precautions should be taken.

- Wear personal protective equipment (gloves, lab coat, and eye protection).
- Avoid inhalation of the powder.
- Store in a cool, dry, and well-ventilated area away from strong oxidizing agents.[6]

## Conclusion

**Lissamine Green** is a versatile and reliable vital stain for a range of laboratory applications. Its selective staining of non-viable cells, coupled with its low toxicity and ease of use, makes it a superior choice for assessing cell and tissue integrity, particularly in sensitive systems like ocular surface research. The protocols and data presented in this guide provide a solid foundation for the successful integration of **Lissamine Green** into various research and development workflows.

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## References

- 1. reviewofoptometry.com [reviewofoptometry.com]



- 2. [reviewofcontactlenses.com](https://reviewofcontactlenses.com) [[reviewofcontactlenses.com](https://reviewofcontactlenses.com)]
- 3. The green light for lissamine? - College of Optometrists [[college-optometrists.org](https://college-optometrists.org)]
- 4. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 5. Evaluation of the effect of lissamine green and rose bengal on human corneal epithelial cells - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. Acid Green 50 CAS#: 3087-16-9 [[m.chemicalbook.com](https://m.chemicalbook.com)]
- 7. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 8. Acid Green 50 | C27H25N2NaO7S2 | CID 91525 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 9. [dovepress.com](https://dovepress.com) [[dovepress.com](https://dovepress.com)]
- 10. [sefh.es](https://sefh.es) [[sefh.es](https://sefh.es)]
- 11. Optimizing evaluation of Lissamine Green parameters for ocular surface staining - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 12. Lissamine Green in Ophthalmology: A Comprehensive Review of Diagnostic and Clinical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 13. [documents.thermofisher.com](https://documents.thermofisher.com) [[documents.thermofisher.com](https://documents.thermofisher.com)]
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